

Application Notes and Protocols for Ethyl Citronellate in Fragrance Formulation

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Compound of Interest

Compound Name: ethyl citronellate

Cat. No.: B1614930

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Introduction

Ethyl citronellate is a versatile fragrance ingredient valued for its fresh, fruity, and rosy-citrus aroma. Chemically, it is the ethyl ester of citronellic acid, also known as ethyl 3,7-dimethyl-6-octenoate. Its unique olfactory profile makes it a valuable component in a wide array of fragrance compositions, from fine perfumery to personal care and household products. These application notes provide a comprehensive overview of its use, performance characteristics, and detailed protocols for its evaluation in fragrance formulations.

Chemical and Physical Properties

A thorough understanding of the physicochemical properties of **ethyl citronellate** is essential for its effective use in fragrance formulation. These properties influence its volatility, stability, and interaction with other fragrance components and the product base.

Property	Value	Reference
Chemical Name	Ethyl 3,7-dimethyl-6-octenoate	[1]
CAS Number	26728-44-9	[1]
Molecular Formula	C12H22O2	[1]
Molecular Weight	198.30 g/mol	[1]
Appearance	Colorless to pale yellow liquid	[1]
Odor Profile	Fruity, dry, dusty, citrus, sweet, licorice, rose, spicy, fennel	[1]
Specific Gravity	0.88600 to 0.89400 @ 25.00 °C	[1]
Refractive Index	1.43600 to 1.44300 @ 20.00 °C	[1]
Flash Point	219.00 °F (103.89 °C) (Closed Cup)	[1]
Solubility	Soluble in alcohol; insoluble in water	

Olfactory Performance and Application

Ethyl citronellate is utilized to impart a fresh and fruity character to fragrance compositions. Its performance is evaluated based on its tenacity, substantivity, and the optimal concentration required to achieve the desired olfactory effect in various product matrices. While specific quantitative data for **ethyl citronellate** is not widely published, the following table provides typical performance indicators for fragrance ingredients of its type and recommended usage levels for related compounds.

Performance Metric	Typical Value/Range	Application
Tenacity on Blotter	Medium (estimation)	Fine Fragrance, Air Care
Substantivity on Fabric	Moderate (estimation)	Laundry Care
Recommended Usage Level	Up to 3.0% (for Methyl Citronellate)	Fragrance Concentrate ^[2]
Recommended Usage Level	Up to 15.0% (for Citronellyl Ethyl Ether)	Fragrance Concentrate

Recommended Applications and Concentration Ranges

The versatility of **ethyl citronellate** allows for its use across a broad spectrum of product categories. The optimal concentration will vary depending on the product base, the desired fragrance intensity, and the presence of other fragrance materials.

Product Category	Recommended Concentration Range (%)	Notes
Fine Fragrance (Eau de Parfum, Eau de Toilette)	0.1 - 2.0	Adds a bright, fruity-rosy top to middle note.
Soaps and Body Washes	0.2 - 1.5	Provides a fresh and clean scent; good stability in alkaline conditions is a consideration.
Lotions and Creams	0.1 - 0.8	Imparts a subtle, fresh aroma.
Shampoos and Conditioners	0.2 - 1.0	Contributes to a pleasant in-use and residual hair scent.
Household Cleaners	0.1 - 0.5	Masks base odors and provides a signal of cleanliness.
Air Fresheners	0.5 - 3.0	Acts as a key component in fruity and floral air care concepts.

Experimental Protocols

The following protocols are standardized methods for evaluating the performance of fragrance ingredients like **ethyl citronellate**.

Sensory Analysis: Odor Evaluation and Tenacity

Objective: To determine the olfactory profile and longevity of **ethyl citronellate** on a standard smelling blotter.

Materials:

- **Ethyl citronellate**
- Standard fragrance smelling blotters (1 cm x 15 cm)
- Pipettes or micropipettes

- Blotter holders
- Odor-free evaluation room with controlled temperature and humidity

Protocol:

- Dip a clean, dry smelling blotter into the neat **ethyl citronellate** to a depth of 1 cm.
- Remove the blotter and allow any excess to drip off.
- Immediately evaluate the initial odor and record the description, noting all facets (e.g., fruity, rosy, citrus).
- Place the blotter in a holder in the evaluation room.
- Evaluate the odor of the blotter at regular intervals (e.g., 15 min, 30 min, 1 hr, 2 hrs, 4 hrs, 8 hrs, 24 hrs, and then daily).
- At each evaluation point, record the odor description and intensity.
- The tenacity is the total time until the characteristic odor is no longer perceptible.

Headspace Gas Chromatography-Mass Spectrometry (GC-MS) Analysis

Objective: To identify and quantify the volatile components of a fragrance formulation containing **ethyl citronellate** from the headspace of a product.

Materials:

- Product sample containing **ethyl citronellate** (e.g., lotion, soap)
- Headspace vials (e.g., 20 mL) with crimp caps and septa
- Headspace autosampler
- Gas chromatograph coupled to a mass spectrometer (GC-MS)

- Appropriate GC column (e.g., DB-WAX or equivalent)

Protocol:

- Accurately weigh a known amount of the product sample into a headspace vial.
- Seal the vial with a crimp cap.
- Place the vial in the headspace autosampler and incubate at a set temperature and time to allow the volatile compounds to equilibrate into the headspace. Typical conditions are 60-80°C for 10-30 minutes.
- Inject a known volume of the headspace into the GC-MS system.
- Run the GC-MS with a suitable temperature program to separate the volatile components. An example program: initial temperature of 40°C for 2 minutes, ramp at 5°C/minute to 230°C, and hold for 5 minutes.
- The mass spectrometer is operated in scan mode to identify the compounds based on their mass spectra and retention times by comparison to a spectral library.
- For quantification, the MS can be operated in selected ion monitoring (SIM) mode, and calibration curves of **ethyl citronellate** standards are used.

Stability Testing

Objective: To evaluate the chemical stability of **ethyl citronellate** in a finished product under accelerated aging conditions.

Materials:

- Finished product containing a known concentration of **ethyl citronellate**
- Control product without fragrance
- Glass containers with airtight seals
- Ovens or stability chambers capable of maintaining constant temperatures (e.g., 40°C, 50°C)

- UV light chamber

Protocol:

- Package the product samples in the glass containers.
- Store the samples under various conditions:
 - Room temperature (20-25°C) as a control.
 - Elevated temperature (e.g., 40°C or 50°C) to accelerate aging.
 - In a UV light chamber to assess photostability.
- At specified time points (e.g., 1 week, 2 weeks, 1 month, 3 months), remove a sample from each condition.
- Evaluate the samples for any changes in:
 - Odor: Compare the scent of the aged sample to the room temperature control.
 - Appearance: Note any changes in color or clarity.
 - Chemical Composition: Use GC-MS to quantify the concentration of **ethyl citronellate** and identify any degradation products.
- The stability is determined by the extent of change in these parameters over time.

Signaling Pathways and Logical Relationships

Olfactory Signal Transduction Pathway

The perception of odorants like **ethyl citronellate** begins with the interaction of the molecule with olfactory receptors (ORs) located on the cilia of olfactory sensory neurons in the nasal epithelium. These receptors are G-protein coupled receptors (GPCRs). The binding of an odorant molecule triggers a conformational change in the receptor, initiating an intracellular signaling cascade.

Caption: Olfactory signal transduction cascade initiated by an odorant.

Experimental Workflow for Fragrance Evaluation

A logical workflow is crucial for the comprehensive evaluation of a fragrance ingredient like **ethyl citronellate**. This process typically involves a combination of sensory and analytical techniques to assess its performance both as a raw material and within a finished product.

Caption: Workflow for the evaluation of a fragrance ingredient.

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References

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